

Molecular Structure and Reactivity Profile of 4-Chloro-2-methoxy-6-methylpyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-2-methoxy-6-methylpyridine

CAS No.: 1227594-01-5

Cat. No.: B3224209

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Executive Summary

4-Chloro-2-methoxy-6-methylpyridine (CAS: 72141-44-7) is a trisubstituted pyridine scaffold of significant value in medicinal chemistry, particularly as a pharmacophore in kinase inhibitors and GPCR ligands. Its structural uniqueness lies in the interplay between the electron-rich 2-methoxy group, the electron-withdrawing 4-chloro substituent, and the sterically defined 6-methyl group.

This technical guide provides a comprehensive analysis of its molecular architecture, validated synthetic pathways, and a detailed reactivity profile. It is designed for researchers requiring high-fidelity protocols for functionalizing this core at the C4 (cross-coupling), C3 (ortho-lithiation), and C6 (lateral functionalization) positions.

Molecular Architecture & Electronic Properties

The reactivity of **4-chloro-2-methoxy-6-methylpyridine** is governed by the competing electronic effects of its substituents on the pyridine ring.

Position	Substituent	Electronic Effect	Reactivity Consequence
C2	Methoxy (-OMe)	+M (Resonance Donor), -I (Inductive W/D)	Deactivates ring to at C4/C6 compared to halopyridines; Directs lithiation to C3.
C4	Chlorine (-Cl)	-I (Inductive W/D), +M (Weak)	Primary site for Nucleophilic Aromatic Substitution () and Pd-catalyzed cross-coupling.
C6	Methyl (-Me)	+I (Inductive Donor)	Weakly deactivating for nucleophilic attack; Benzylic protons are acidic ().
N1	Nitrogen	-I, -M (in ring)	Electron sink; enables at C4.

Dipole & Electrostatic Potential: The 2-methoxy group creates a strong dipole moment. The C4 position is the most electron-deficient carbon due to the para-relationship with the pyridine nitrogen and the inductive pull of the chlorine, making it the "soft" electrophilic center for catalytic cycles.

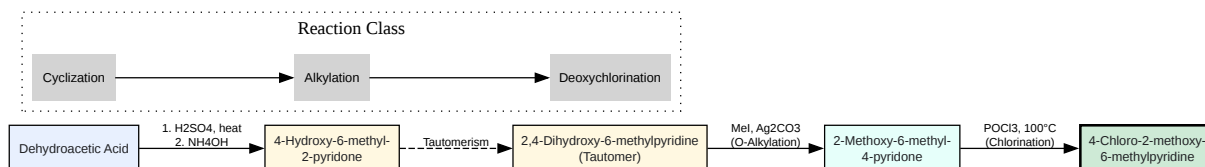
Synthetic Accessibility

While 2,4-dichloro-6-methylpyridine is a common precursor, its reaction with sodium methoxide typically yields the 4-methoxy isomer due to the higher reactivity of the C4 position in

reactions. Therefore, the synthesis of the 2-methoxy-4-chloro isomer requires a route that establishes the oxygen functionality early or uses specific directing group chemistry.

Primary Synthetic Route: The Pyridone Approach

This route avoids regioselectivity issues by establishing the 2-methoxy motif prior to chlorination.



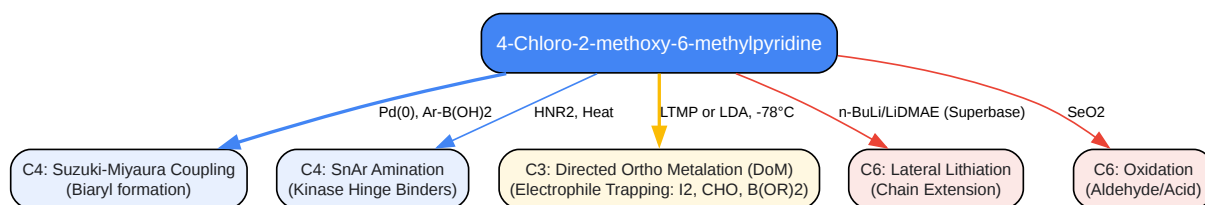
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Figure 1: Step-wise synthesis of **4-Chloro-2-methoxy-6-methylpyridine** ensuring correct regiochemistry.

Reactivity Profile & Functionalization[1][2][3][4]

The scaffold presents three distinct vectors for diversification. The protocols below are designed to be orthogonal, allowing for sequential functionalization.

Reactivity Map



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Figure 2: Orthogonal reactivity vectors. C4 is the primary electrophilic site; C3 is accessible via DoM; C6 allows lateral extension.

Protocol A: C4-Selective Suzuki-Miyaura Coupling

This reaction is the most common transformation, utilizing the activated C4-chloride. The 2-methoxy group does not interfere, provided anhydrous conditions are maintained to prevent hydrolysis.

Reagents:

- Catalyst:

(5 mol%) or

/XPhos for difficult substrates.

- Base:

(2.0 equiv) or

.

- Solvent: 1,4-Dioxane/Water (4:1).

Step-by-Step Methodology:

- Charge: In a glovebox or under Argon, charge a Schlenk flask with **4-chloro-2-methoxy-6-methylpyridine** (1.0 equiv), Aryl Boronic Acid (1.2 equiv), Base (2.0 equiv), and Pd-catalyst (0.05 equiv).
- Solvate: Add degassed 1,4-dioxane/water mixture (0.1 M concentration relative to pyridine).
- Reaction: Seal and heat to 90°C for 4-12 hours. Monitor by LCMS for consumption of the chloride ().
- Workup: Cool to RT, filter through Celite, dilute with EtOAc, wash with brine.
- Purification: Flash chromatography (Hexane/EtOAc).

Mechanistic Insight: The oxidative addition of Pd(0) occurs preferentially at the C4-Cl bond due to the lower bond dissociation energy compared to a typical aryl chloride, facilitated by the electron-deficient pyridine ring.

Protocol B: C3-Directed Ortho Metalation (DoM)

The 2-methoxy group is a strong Director of Ortho Metalation (DoM). However, the C4-Cl is also a DoM group. Lithiation typically occurs at C3 (between OMe and Cl) due to the synergistic directing effect ("Cooperative Effect").

Critical Warning: n-Butyllithium (n-BuLi) can cause nucleophilic attack at C6 or Lithium-Halogen exchange at C4. Use of a hindered amide base (LDA or LTMP) is mandatory to favor deprotonation.

Reagents:

- Base: Lithium Diisopropylamide (LDA) - Freshly prepared.

- Electrophile:

, DMF, or

.

- Solvent: Anhydrous THF.

Step-by-Step Methodology:

- Base Prep: Generate LDA in THF at -78°C (Diisopropylamine + n-BuLi).
- Addition: Add solution of **4-chloro-2-methoxy-6-methylpyridine** (1.0 equiv) in THF dropwise to the LDA solution at -78°C. Maintain temp < -70°C.
- Metalation: Stir for 30-60 minutes. The solution often turns yellow/orange (formation of the lithio-species).
- Quench: Add Electrophile (1.2-1.5 equiv) rapidly.
- Warm: Allow to warm to RT slowly over 2 hours.

Protocol C: C6-Lateral Lithiation

To functionalize the methyl group, "Superbase" conditions or specific temperature control is required to overcome the DoM preference.

Reagents:

- Base: n-BuLi / LiDMAE (Lithium 2-(dimethylamino)ethoxide) - "Unimetal Superbase".
- Mechanism: The amino-alkoxide aggregates with Lithium, breaking down the n-BuLi hexamers and increasing the basicity, allowing deprotonation of the benzylic-like C6-methyl protons ().

Physical & Chemical Properties Data[5][6][7]

Property	Value	Notes
Molecular Formula		
Molecular Weight	157.60 g/mol	
Appearance	White to off-white solid	Low melting point solid or oil depending on purity.[1]
LogP (Calc)	~2.3	Lipophilic; suitable for CNS penetration scaffolds.
pKa (Conj. Acid)	~2.5 - 3.0	Less basic than pyridine (5.2) due to Cl/OMe inductive withdrawal.
H-Bond Acceptors	2 (N, O)	
H-Bond Donors	0	

References

- Synthesis via Pyridone:Beilstein J. Org. Chem.2014, 10, 1166–1171. "4-Hydroxy-6-alkyl-2-pyrones as nucleophilic coupling partners." [Link](#)

- Regioselectivity of Dichloropyridines: BenchChem Application Note. "A Comparative Analysis of the Reactivity of 2,4-Dichloropyridine and 2,6-Dichloropyridine." [Link](#)
- Suzuki Coupling Protocols: Sumitomo Kagaku R&D Report. "Palladium Charcoal-Catalyzed Suzuki-Miyaura Coupling." [Link](#)
- Lithiation Studies: J. Org. Chem. 2003, 68(6), 2243–2247. "Lithiation of 2-chloro- and 2-methoxypyridine with lithium dialkylamides." [Link](#)
- Lateral Lithiation: ResearchGate. "Unusual C-6 Lithiation of 2-Chloropyridine-Mediated by BuLi–LiDMAE." [Link](#)

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